

Technical Support Center: Managing Fire Risks of Strontium Perchlorate

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Compound of Interest

Compound Name: *Strontium perchlorate*

CAS No.: *13450-97-0*

Cat. No.: *B086668*

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This guide provides essential information for researchers, scientists, and drug development professionals on safely managing the fire risks associated with **strontium perchlorate**.

Frequently Asked Questions (FAQs)

Q1: What is **strontium perchlorate** and why is it a fire hazard?

A1: **Strontium perchlorate** ($\text{Sr}(\text{ClO}_4)_2$) is a powerful oxidizing agent that can create a significant fire and explosion hazard, especially when it comes in contact with organic materials, reducing agents, or powdered metals.^{[1][2][3]} It accelerates the burning of combustible materials and can decompose explosively when heated.^{[1][3]}

Q2: What are the primary fire-related hazards I should be aware of when working with **strontium perchlorate**?

A2: The primary hazards include:

- Strong Oxidizer: It can initiate or accelerate the combustion of other materials.^{[1][3]}

- Explosion Risk: It may explode if heated or contaminated.[1][3]
- Reactivity: It can react violently with hydrocarbons (fuels), active metals, cyanides, esters, and thiocyanates.[1][3]
- Container Rupture: Containers of **strontium perchlorate** may explode when heated.[1][3]

Q3: What personal protective equipment (PPE) is necessary when handling **strontium perchlorate**?

A3: Appropriate PPE includes:

- Eye Protection: Chemical safety goggles or a face shield.[4]
- Hand Protection: Chemical-resistant gloves.[4]
- Body Protection: A lab coat and, in some situations, flame-retardant clothing.[4]
- Respiratory Protection: In case of dust or aerosols, a NIOSH/MSHA approved respirator is recommended.[4]

Q4: How should I properly store **strontium perchlorate** to minimize fire risks?

A4: Store **strontium perchlorate** in a cool, dry, well-ventilated area away from combustible materials, reducing agents, and sources of heat or ignition.[5] Keep containers tightly closed to prevent moisture absorption, as it is hygroscopic.[3]

Q5: What should I do in the event of a **strontium perchlorate** spill?

A5: For a small dry spill, use a clean shovel to place the material into a clean, dry, loosely covered container and move it from the spill area.[1] For a small liquid spill, absorb it with a non-combustible material like vermiculite or sand and place it in a container for disposal.[1] Avoid using combustible materials like paper towels for cleanup. Isolate the spill area and consider downwind evacuation for larger spills.[1]

Q6: How should a fire involving **strontium perchlorate** be extinguished?

A6: For a small fire, use water. Do not use dry chemicals or foams.[1][6] For a large fire, flood the area with water from a distance.[1][2][6] Be aware that runoff may create a fire or explosion hazard.[1][3]

Troubleshooting Guide

Issue	Possible Cause	Solution
Spattering or hissing sound during heating.	The sample may be contaminated with organic material or moisture.	Immediately and safely stop the heating process. Allow the apparatus to cool down before investigating the cause. Ensure all glassware is scrupulously clean and dry before use.
Discoloration (yellowing or browning) of the strontium perchlorate.	Contamination with incompatible materials or decomposition due to excessive heat.	Do not use the discolored material. Dispose of it as hazardous waste. Review your experimental procedure to identify potential sources of contamination or overheating.
Unexpectedly rapid or vigorous reaction.	The reaction scale is too large, there is insufficient cooling, or the concentration of reactants is too high.	Always start with small-scale reactions to assess reactivity. Ensure adequate cooling and stirring. Add reagents slowly and in a controlled manner.
Formation of solid precipitates in a strontium perchlorate solution.	Contamination or reaction with an incompatible substance.	Do not proceed with the experiment. The precipitate could be a shock-sensitive compound. Dispose of the solution as hazardous waste.

Quantitative Data

Property	Value	Source
Molecular Formula	$\text{Sr}(\text{ClO}_4)_2$	[2]
Molecular Weight	286.52 g/mol	[1]
Appearance	Colorless crystalline powder	[1][2]
UN Number	1508	[5]
Hazard Class	5.1 (Oxidizer)	[5]
NFPA 704 Rating	Data unavailable	[1]
Decomposition Temperature	Data not specified in the provided search results. Perchlorates, in general, decompose at elevated temperatures.	[7]

Experimental Protocol: Synthesis of Dihydropyrimidinones

This protocol describes the use of **strontium perchlorate** as a catalyst in the synthesis of dihydropyrimidinones.[8][9][10]

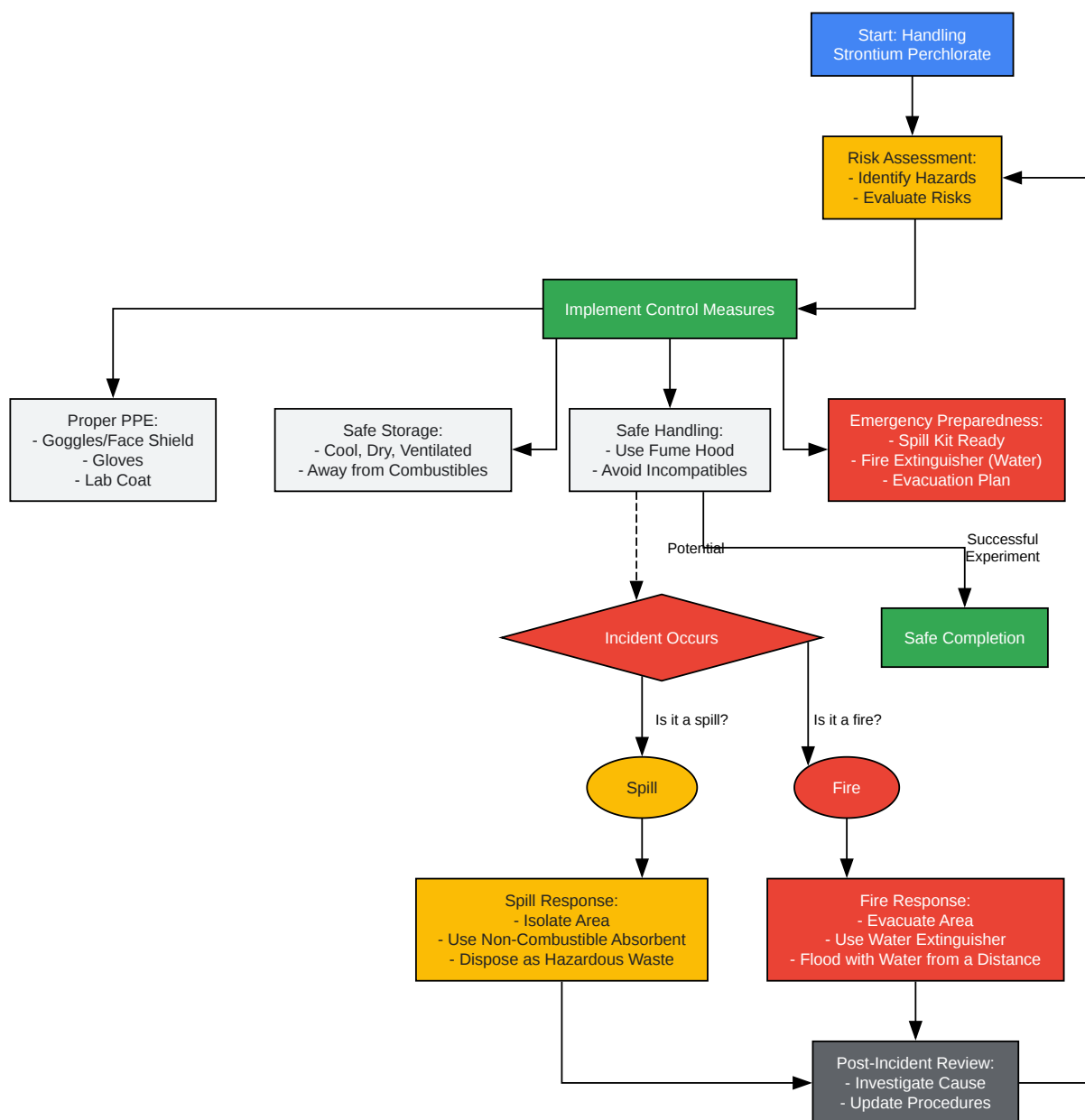
Materials:

- Aldehyde (1 mmol)
- β -dicarbonyl compound (1 mmol)
- Urea or thiourea (1.5 mmol)
- Hydrated **strontium perchlorate** $[\text{Sr}(\text{ClO}_4)_2 \cdot 3\text{H}_2\text{O}]$ (20 mol%)
- Ethanol (for recrystallization)

Procedure:

- In a round-bottom flask, combine the aldehyde, β -dicarbonyl compound, urea (or thiourea), and hydrated **strontium perchlorate**.
- The reaction can be performed under solvent-free conditions.
- Heat the mixture with stirring. For a conventional approach, heating can be done in an oil bath. For a microwave-assisted synthesis, the reaction can be completed within 1-4 minutes.
[8][9]
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Add cold water to the flask and stir until a solid precipitate forms.
- Collect the solid product by vacuum filtration and wash it with cold water.
- Recrystallize the crude product from ethanol to obtain the pure dihydropyrimidinone.

Visualizations



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Caption: Fire Risk Management Workflow for **Strontium Perchlorate**.

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